

Hh-Ag1.5 CAS number and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hh-Ag1.5

Cat. No.: B610661

[Get Quote](#)

An In-depth Technical Guide to **Hh-Ag1.5**

Introduction

Hh-Ag1.5 is a potent, synthetic, small-molecule agonist of the Smoothed (Smo) receptor, a critical component of the Hedgehog (Hh) signaling pathway.^{[1][2][3][4]} Its high affinity and specificity for Smo make it a valuable tool for researchers studying the Hh pathway's role in embryonic development, tissue regeneration, and disease states such as cancer.^[5] This guide provides a comprehensive overview of **Hh-Ag1.5**, including its chemical properties, mechanism of action, relevant quantitative data, and experimental protocols.

Chemical Properties and Structure

- CAS Number: 612542-14-0
- Chemical Name: 3-Chloro-4,7-difluoro-N-[trans-4-(methylamino)cyclohexyl]-N-[[3-(4-pyridinyl)phenyl]methyl]benzo[b]thiophene-2-carboxamide
- Molecular Formula: C₂₈H₂₆ClF₂N₃OS
- SMILES: O=C(N(CC1=CC(C2=CC=NC=C2)=CC=C1)[C@H]3CC--INVALID-LINK--CC3)C(SC4=C(C=CC(F)=C54)F)=C5Cl

Quantitative Data

The following table summarizes the key quantitative parameters associated with **Hh-Ag1.5**'s biological activity.

Parameter	Value	Assay Conditions
EC50	1 nM	Hedgehog pathway activation
7 nM	Stimulation of Gli-responsive reporter activity	
Ki	0.5 nM	[3H]SAG-1.3 binding assay
2.3 nM	[3H]Cyclopamine binding assay	
0.52 nM	Binding to Smo-containing membranes	
Molecular Weight	526.04 g/mol	

Mechanism of Action & Signaling Pathway

Hh-Ag1.5 functions as a direct agonist of the Smoothened (Smo) receptor. In the canonical Hedgehog signaling pathway, the transmembrane protein Patched (Ptc) normally inhibits Smo's activity. The binding of a Hedgehog ligand (e.g., Sonic Hedgehog, Shh) to Ptc alleviates this inhibition, allowing Smo to become active and initiate a downstream signaling cascade. This cascade ultimately leads to the activation of Gli family transcription factors, which translocate to the nucleus and induce the expression of Hh target genes.

Hh-Ag1.5 bypasses the need for Hedgehog ligand and Ptc interaction by directly binding to and activating Smo. This direct activation makes **Hh-Ag1.5** a powerful tool for robustly and specifically activating the Hh pathway for experimental purposes.

Hedgehog signaling activation by **Hh-Ag1.5**.

Experimental Protocols

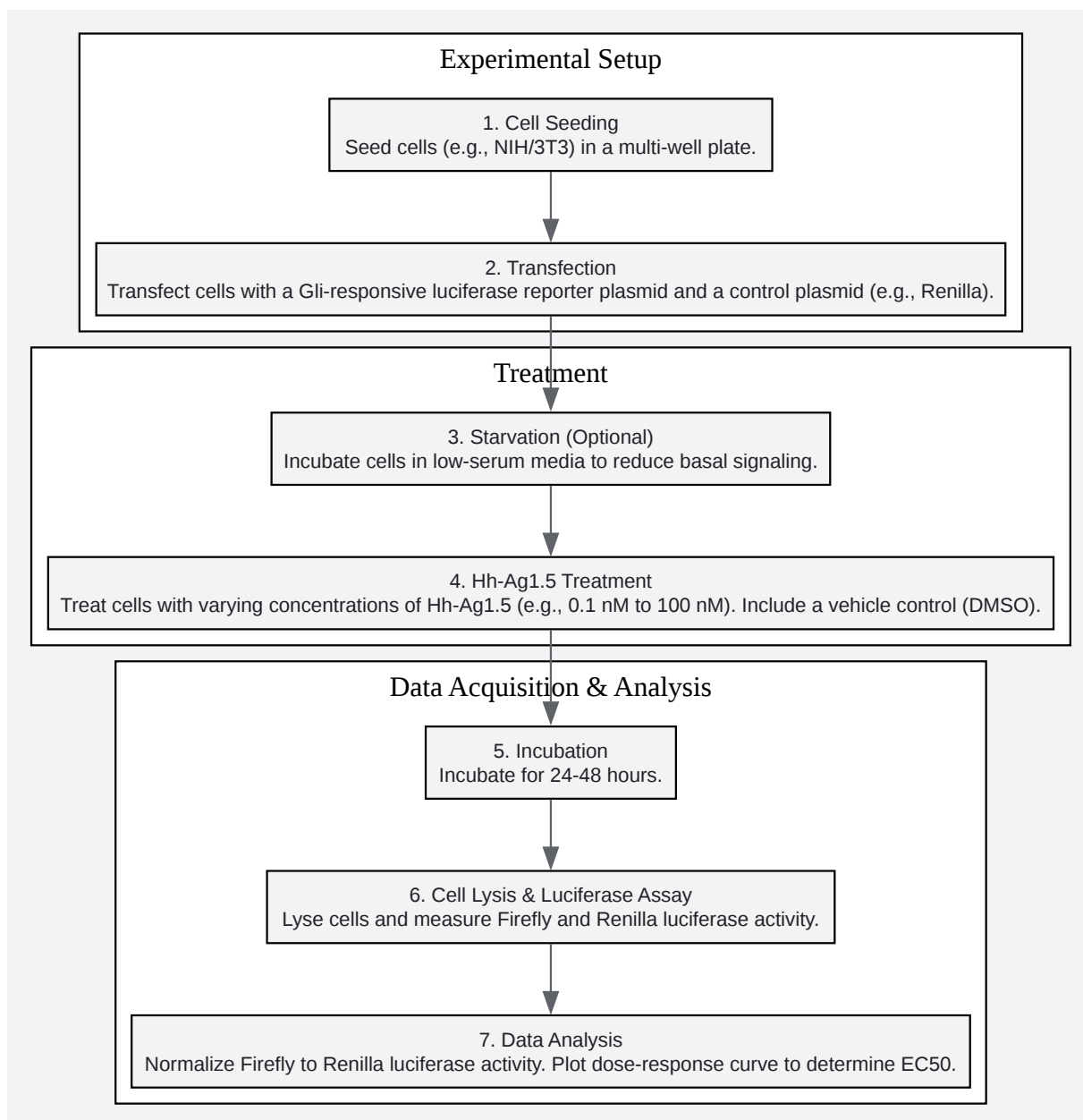
Preparation of Stock Solutions

Hh-Ag1.5 is typically supplied as a solid powder. Due to its hydrophobic nature, it is soluble in organic solvents but not in aqueous solutions.

- **DMSO Stock Solution:** Prepare a high-concentration stock solution, for example, 10 mM or 100 mM, in anhydrous DMSO. For a 10 mM stock solution, dissolve 5.26 mg of **Hh-Ag1.5** in 1 mL of DMSO. Gentle warming or sonication may be required to fully dissolve the compound. Store the stock solution in aliquots at -20°C or -80°C to minimize freeze-thaw cycles.
- **Ethanol Stock Solution:** **Hh-Ag1.5** is also soluble in ethanol. A 50 mM stock solution can be prepared by dissolving 26.3 mg in 1 mL of ethanol.

In Vitro Experimental Workflow: Gli-Responsive Reporter Assay

This assay is commonly used to quantify the activation of the Hedgehog pathway.



[Click to download full resolution via product page](#)

Workflow for a Gli-responsive luciferase reporter assay.

Protocol:

- **Cell Culture:** Plate cells (e.g., Shh-light II cells, which are NIH/3T3 cells stably transfected with a Gli-luciferase reporter) in a 96-well plate.
- **Treatment:** The following day, replace the medium with fresh medium containing various concentrations of **Hh-Ag1.5** or a vehicle control (e.g., 0.1% DMSO). A typical concentration range to determine the EC50 would be from 0.01 nM to 1 μ M.
- **Incubation:** Incubate the cells for 48 hours to allow for reporter gene expression.
- **Lysis and Measurement:** Lyse the cells and measure luciferase activity according to the manufacturer's protocol (e.g., Dual-Luciferase® Reporter Assay System).
- **Analysis:** Normalize the Gli-reporter luciferase activity to a co-transfected control reporter (e.g., Renilla luciferase) to account for variations in cell number and transfection efficiency.

Applications in Cell Differentiation and Reprogramming

Hh-Ag1.5 is utilized in various protocols for directed differentiation and chemical reprogramming of stem cells.

- **Neural Stem Cell Reprogramming:** Used in protocols for the chemical reprogramming of mouse embryonic fibroblasts into neural stem cells.
- **Spinal Motor Neuron Differentiation:** Induces the differentiation of human induced pluripotent stem cells (hiPSCs) into spinal motor neurons.
- **Liver Stem Cell Expansion:** At a concentration of 5 μ M, **Hh-Ag1.5** has been shown to facilitate the expansion of quiescent liver stem cells in vitro.

In Vivo Applications

Hh-Ag1.5 has been used in animal models to study the effects of Hedgehog pathway activation. For instance, systemic administration of **Hh-Ag1.5** in a mouse model of bone fracture was shown to improve the healing process, leading to greater callus volume and bone volume. This highlights its potential for research in regenerative medicine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hh-Ag1.5 | Smoothened Receptors | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cellagentech.com [cellagentech.com]
- 4. xcessbio.com [xcessbio.com]
- 5. ACTIVATION OF HEDGEHOG SIGNALING BY SYSTEMIC AGONIST IMPROVES FRACTURE HEALING IN AGED MICE - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Hh-Ag1.5 CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610661#hh-ag1-5-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com